

# Unveiling Lucidadiol: A Technical Overview of its Chemical Structure and Biological Activities

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## Compound of Interest

Compound Name: *Lucidadiol*

Cat. No.: *B157798*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Lucidadiol**, a bioactive triterpenoid of significant interest in the scientific community. We will delve into its chemical structure, summarize its known biological activities with quantitative data, and provide insights into the experimental protocols used for its investigation. A key signaling pathway influenced by **Lucidadiol** is also visualized to facilitate a deeper understanding of its mechanism of action.

## Chemical Identity and Structure

**Lucidadiol** is a lanostane-type triterpenoid, a class of natural products known for their diverse biological activities. It is primarily isolated from fungi of the *Ganoderma* genus, such as *Ganoderma lucidum* and *Ganoderma pfeifferi*<sup>[1][2][3][4]</sup>.

The definitive chemical structure of **Lucidadiol** is represented by the following identifiers:

- IUPAC Name: (24E)-3 $\beta$ ,26-Dihydroxylanosta-8,24-dien-7-one<sup>[1]</sup>
- Molecular Formula: C<sub>30</sub>H<sub>48</sub>O<sub>3</sub><sup>[1][2][5]</sup>
- Molar Mass: 456.711 g·mol<sup>-1</sup><sup>[1]</sup>
- CAS Number: 252351-95-4<sup>[1][5]</sup>

Chemical Structure Representation:

- SMILES: C--INVALID-LINK--  
[C@H]1CC[C@@]2([C@@]1(CCC3=C2C(=O)C[C@@H]4[C@@]3(CC--INVALID-LINK--O)C)C)[1][2]
- InChI: InChI=1S/C30H48O3/c1-19(18-31)9-8-10-20(2)21-11-16-30(7)26-22(12-15-29(21,30)6)28(5)14-13-25(33)27(3,4)24(28)17-23(26)32/h9,20-21,24-25,31,33H,8,10-18H2,1-7H3/b19-9+/t20-,21-,24+,25+,28-,29-,30+/m1/s1[1][2]

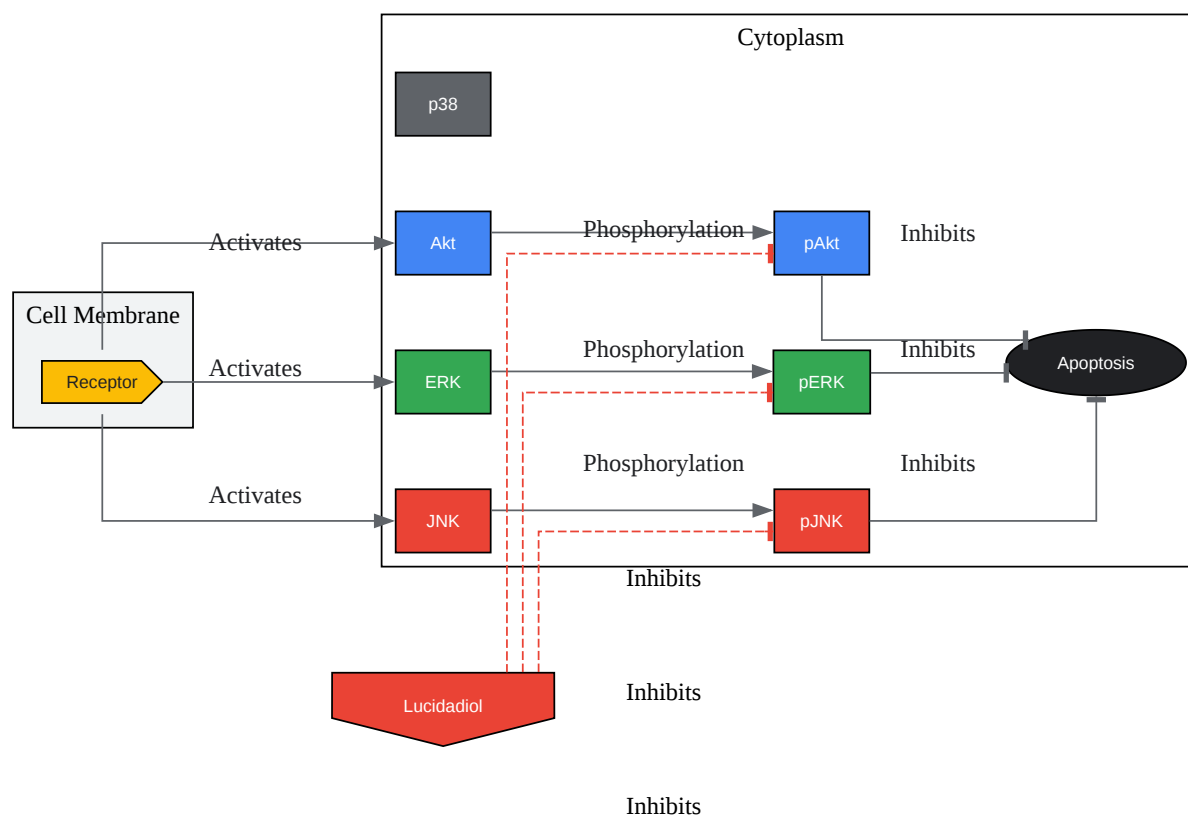
## Biological Activities and Quantitative Data

**Lucidadiol** has demonstrated a range of biological effects, positioning it as a molecule of interest for further pharmacological investigation. Its activities include enzyme inhibition, antiviral properties, and anti-cancer effects.

| Biological Activity                     | Target/Assay                | Quantitative Data   | Source |
|---|-----------------------------|---|--------|
| Acetylcholinesterase (AChE) Inhibition  | Enzyme Assay                | IC50: 31 $\mu$ M  | [6]    |
| Butyrylcholinesterase (BChE) Inhibition | Enzyme Assay                | Inhibitory activity observed at 200 $\mu$ M                                   | [7]    |
| Antiviral Activity                      | Cell-based Assay            | Active against Influenza virus type A and Herpes Simplex Virus type 1 (HSV-1) | [6][7] |
| Anti-cancer Activity                    | B16 Melanoma Cell Viability | Dose- and time-dependent reduction  | [8]    |

## Mechanism of Action: Modulation of the Akt/MAPK Signaling Pathway

In malignant melanoma cells, **Lucidadiol** has been shown to exert its anti-cancer effects by inducing apoptosis. This is achieved through the downregulation of key signaling proteins. Specifically, **Lucidadiol** treatment leads to a significant reduction in the phosphorylation of Akt, ERK, and JNK, while p38 phosphorylation remains unaffected[8]. This modulation of the Akt/MAPK signaling pathway is a critical aspect of its anti-tumor activity.



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